

Xylene Cyanole FF: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Xylene cyanole FF

Cat. No.: B213183

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Xylene Cyanole FF is a synthetic triphenylmethane dye widely utilized in molecular biology and analytical chemistry.[1][2][3] Its vibrant blue color and specific migration properties in gel matrices make it an indispensable tool for researchers, particularly in the field of nucleic acid analysis.[1][3][4][5] This technical guide provides an in-depth overview of the chemical properties, structure, and common applications of **Xylene Cyanole FF**, with a focus on its use as a tracking dye in gel electrophoresis.

Core Chemical Properties and Structure

Xylene Cyanole FF is recognized for its good water solubility, which facilitates its use in various aqueous buffer systems commonly employed in molecular biology laboratories.[1][2][3] The compound is stable under standard laboratory conditions and is incompatible with strong oxidizing agents.[3]

Chemical Structure:

The structure of **Xylene Cyanole FF** features a central carbon atom bonded to three aryl groups, characteristic of a triphenylmethane dye. Its chemical formula is $C_{25}H_{27}N_2NaO_6S_2$. [1][2][5][6][7][8]

IUPAC Name: sodium;4-[(Z)-[4-(ethylamino)-3-methylphenyl]-(4-ethylimino-3-methylcyclohexa-2,5-dien-1-ylidene)methyl]-3-sulfobenzenesulfonate[6]

Below is a table summarizing the key chemical and physical properties of **Xylene Cyanole FF**.

Property	Value	Source
Molecular Formula	C ₂₅ H ₂₇ N ₂ NaO ₆ S ₂	[1] [2] [5] [6] [7] [8]
Molecular Weight	538.61 g/mol	[2] [4] [5] [8] [9]
CAS Number	2650-17-1	[1] [2] [4] [5] [6] [7]
Appearance	Green to dark green crystalline powder	[1] [7]
Melting Point	295 °C (decomposes)	[1] [7] [8]
Solubility	Soluble in water	[1] [3] [8]
λ _{max}	615 nm	[8]
Synonyms	Acid blue 147, Cyanol FF, XC	[1] [2] [5] [6] [7]

Applications in Research

The primary application of **Xylene Cyanole FF** is as a tracking dye in agarose and polyacrylamide gel electrophoresis for the separation of nucleic acids (DNA and RNA).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Its migration rate in the gel allows researchers to monitor the progress of the electrophoresis run.[\[3\]](#) In a standard 1% agarose gel, **Xylene Cyanole FF** migrates at a rate comparable to a DNA fragment of approximately 4,000 to 5,000 base pairs.[\[3\]](#)

Beyond its role in electrophoresis, **Xylene Cyanole FF** is also utilized in:

- **Histology and Pathology:** It can be used as a counterstain to enhance the visibility of cellular structures in tissue samples.[\[1\]](#)[\[2\]](#)
- **Biochemical Assays:** It has been employed in spectrophotometric assays for the detection of certain metal ions.[\[3\]](#)

Experimental Protocol: Use as a Tracking Dye in Gel Electrophoresis

This protocol outlines the preparation and use of a 6X loading buffer containing **Xylene Cyanole FF** for agarose gel electrophoresis of DNA.

Materials:

- **Xylene Cyanole FF** powder
- Glycerol
- Sterile, deionized water
- 1 M Tris-HCl, pH 8.0
- 0.5 M EDTA, pH 8.0
- Sterile microcentrifuge tubes
- Micropipettes and sterile tips

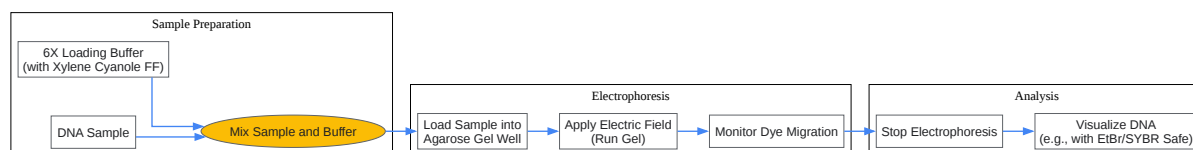
Procedure:

- Preparation of 6X Loading Buffer (50 mL):
 - In a 50 mL conical tube, combine the following:
 - 30 mL of 100% glycerol
 - 0.125 g of **Xylene Cyanole FF**
 - Add sterile deionized water to a final volume of 50 mL.
 - Vortex thoroughly until the **Xylene Cyanole FF** is completely dissolved.
 - Aliquot into smaller, sterile microcentrifuge tubes for storage.
- Sample Preparation:
 - For a standard 10 µL final volume to be loaded into the gel well, mix:
 - 1.7 µL of 6X loading buffer
 - 8.3 µL of your DNA sample

- Gel Loading and Electrophoresis:
 - Carefully load the DNA sample mixed with the loading buffer into the wells of an agarose gel.
 - The glycerol in the loading buffer increases the density of the sample, allowing it to sink to the bottom of the well.
 - The **Xylene Cyanole FF** provides a visible blue color, allowing for easy monitoring of sample loading and migration during electrophoresis.
 - Run the gel at a constant voltage until the blue dye front has migrated the desired distance down the gel.

Visualizing the Workflow

The following diagram illustrates the typical workflow for using **Xylene Cyanole FF** as a tracking dye in agarose gel electrophoresis.



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Workflow for DNA agarose gel electrophoresis using **Xylene Cyanole FF**.

Safety and Handling

Xylene Cyanole FF is considered an irritant to the skin, eyes, and respiratory system.[10][11][12][13] It is important to handle the powder in a well-ventilated area and to wear appropriate

personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[10][11][12][13] In case of contact, rinse the affected area thoroughly with water.[10][11][12][13] For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the manufacturer.[10][11][12][13]

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- To cite this document: BenchChem. [Xylene Cyanole FF: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b213183#xylene-cyanole-ff-chemical-properties-and-structure]

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